

Personal protective equipment for handling (2R,3R)-Dap-NE hydrochloride

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Compound of Interest

Compound Name: (2R,3R)-Dap-NE hydrochloride

Cat. No.: B2499744

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Essential Safety and Handling Guide for (2R,3R)-Dap-NE Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(2R,3R)-Dap-NE hydrochloride**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

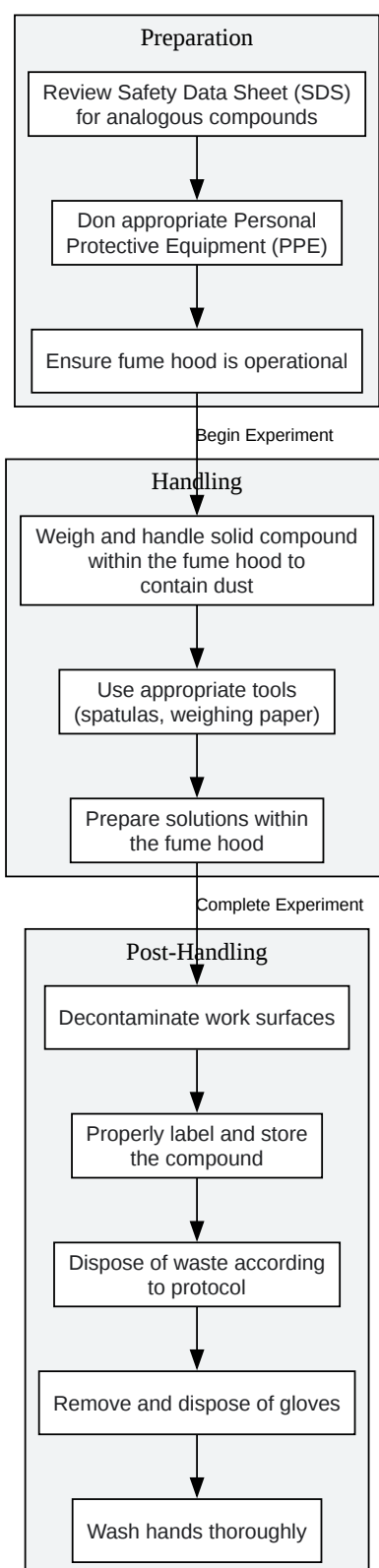
While a specific Safety Data Sheet (SDS) for **(2R,3R)-Dap-NE hydrochloride** is not readily available, data from analogous hydrochloride salt compounds indicate potential hazards. Standard laboratory precautions should be observed. The recommended PPE is detailed below.

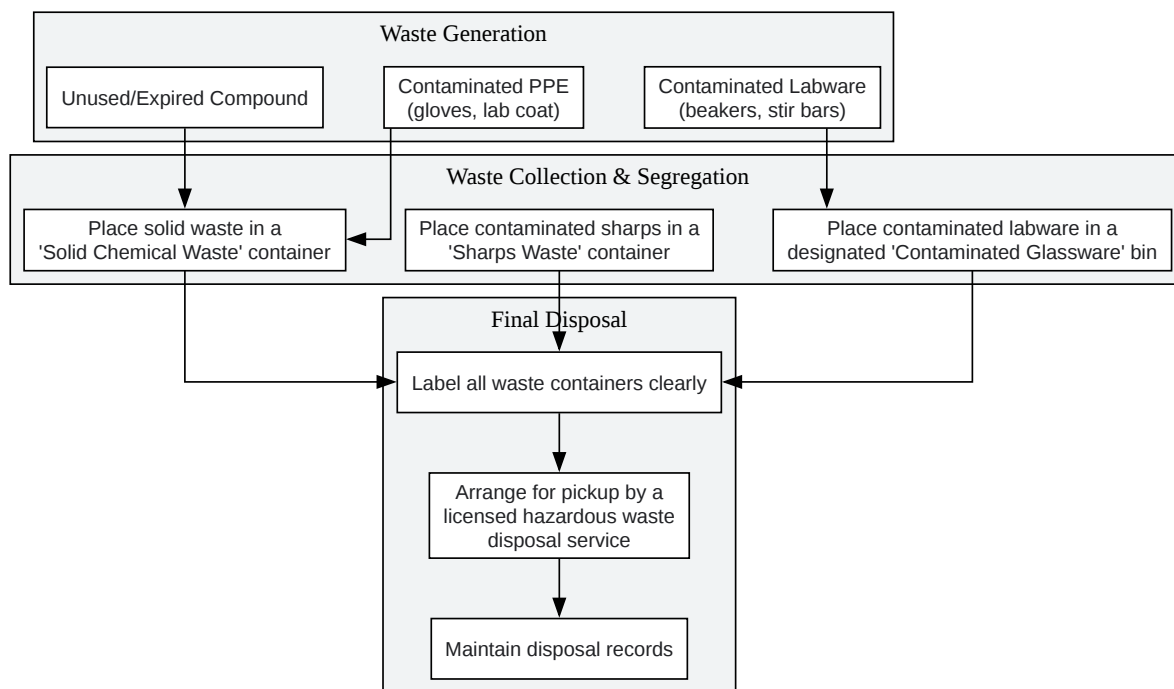
Table 1: Recommended Personal Protective Equipment (PPE)

Body Part	Required PPE	Specifications
Eyes	Safety Goggles or Glasses	Must meet ANSI Z.87.1 1989 standard. A face shield should be worn over safety glasses if there is a risk of splashing.[1][2]
Hands	Chemical-Resistant Gloves	Disposable nitrile or neoprene gloves are recommended. Gloves should be inspected before use and changed immediately upon contact with the chemical.[1]
Body	Laboratory Coat	A flame-resistant lab coat, such as Nomex®, should be worn and fully buttoned.[1]
Respiratory	Respirator	Required if working outside of a fume hood or if dust is generated. A NIOSH-approved respirator with an appropriate cartridge should be used.[1][3]
Feet	Closed-Toed Shoes	Shoes must cover the entire foot.[1]

Safe Handling and Operational Plan

Adherence to a strict operational workflow is paramount to minimizing exposure and ensuring a safe laboratory environment.





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